

Proper Disposal Procedures for 3PO (PFKFB3 Inhibitor)

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Compound of Interest

Compound Name: 3PO

Cat. No.: B1663543

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Essential Safety and Logistical Information for Laboratory Professionals

This document provides procedural guidance for the proper disposal of **3PO**, a common laboratory chemical used by researchers, scientists, and drug development professionals. The information herein is intended to supplement, not replace, institutional and regulatory waste disposal protocols.

Chemical Identification:

While "**3PO**" is a common shorthand, it is crucial to confirm the specific chemical being handled. This guide pertains to the PFKFB3 inhibitor, also known as:

- Chemical Name: 3-(3-Pyridinyl)-1-(4-pyridinyl)-2-propen-1-one
- CAS Number: 13309-08-5

Due to the absence of a publicly available, specific Safety Data Sheet (SDS) with detailed disposal instructions for **3PO**, the following procedures are based on established best practices for the disposal of solid, non-highly reactive, organic research chemicals, with particular consideration for its pyridine-containing structure.

Quantitative Data Summary

The following table summarizes known quantitative data for **3PO**. This information is critical for appropriate handling and storage prior to disposal.

Property	Value	Source
Molecular Weight	210.23 g/mol	[1]
Formula	C13H10N2O	[1]
Appearance	Solid	[2]
Solubility in DMSO	≥ 21.02 mg/mL (100 mM)	

Disposal Workflow and Protocol

The proper disposal of **3PO** should be handled as a hazardous waste, following a strict protocol to ensure safety and regulatory compliance. The general procedure involves collection, labeling, and transfer to a licensed chemical waste disposal service.

Experimental Protocol for Disposal:

The disposal of **3PO** does not typically involve an experimental protocol for neutralization or deactivation in the lab due to the potential for unknown reactions and the generation of other hazardous byproducts. The standard and recommended protocol is collection and disposal via a certified waste management provider.

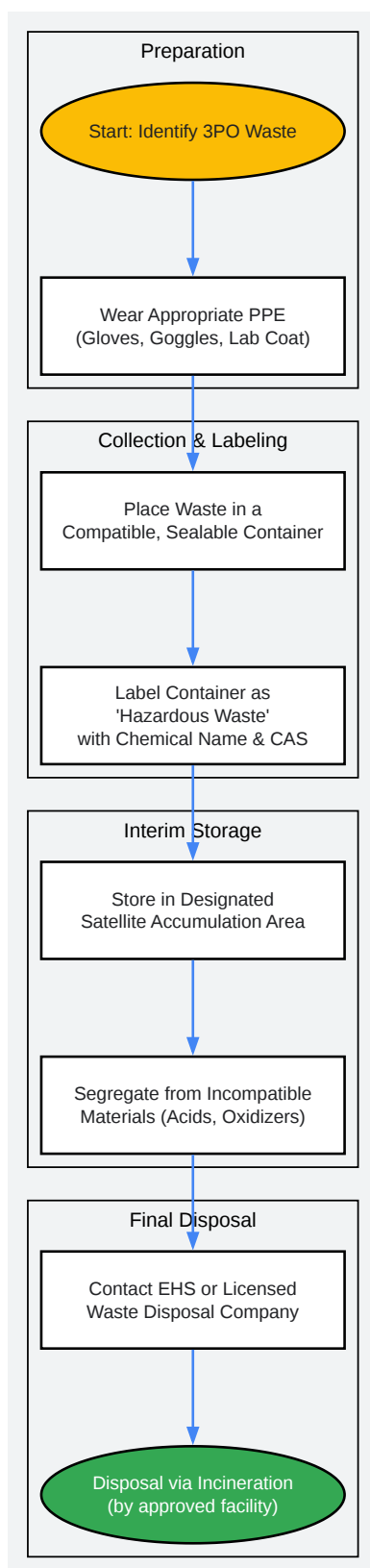
Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling **3PO** waste, ensure appropriate PPE is worn, including a lab coat, safety goggles, and chemical-resistant gloves.
- Waste Collection:
 - Place waste **3PO** and any materials lightly contaminated with it (e.g., weighing papers, gloves, paper towels) into a designated, sealable, and chemically compatible waste container.
 - This container should be clearly labeled for "Solid Organic Waste" or as per your institution's guidelines.
- Labeling:

- Affix a hazardous waste label to the container immediately upon starting waste collection.
- The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "3-(3-Pyridinyl)-1-(4-pyridinyl)-2-propen-1-one."
 - The CAS number: "13309-08-5."
 - An accurate estimation of the quantity of waste.
 - The date when the first waste was added.
 - The name of the principal investigator and the laboratory information.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is away from sources of ignition and incompatible materials.[3] As **3PO** contains pyridine moieties, it should be segregated from strong oxidizers and acids.
[3]
- Disposal:
 - Once the container is full or ready for disposal, arrange for a pickup from your institution's Environmental Health and Safety (EHS) office or a contracted hazardous waste disposal company.
 - Do not dispose of **3PO** down the drain or in regular trash.[4]
 - Waste pyridine and its derivatives are often disposed of via incineration by a licensed facility.[1]

Mandatory Visualizations

Logical Workflow for **3PO** Disposal



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Caption: A flowchart illustrating the step-by-step procedure for the safe disposal of **3PO** waste in a laboratory setting.

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References

- 1. atsdr.cdc.gov [atsdr.cdc.gov]
- 2. POTENTIAL FOR HUMAN EXPOSURE - Toxicological Profile for Pyridine - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 4. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
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